

Technical Guide: Physicochemical Properties of 5,6-Dichloroindole

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Compound of Interest

Compound Name: 5,6-Dichloroindole

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This document provides core physicochemical data for **5,6-dichloroindole**, a halogenated derivative of indole. The information presented is intended for researchers, scientists, and professionals involved in drug development and chemical synthesis.

Core Molecular Data

The fundamental molecular properties of **5,6-dichloroindole** have been determined through computational methods and are summarized below. These values are foundational for experimental design, analytical method development, and interpretation of biological activity.

Data Presentation

The chemical formula and molecular weight are presented in the table below for quick reference.

Property	Value
Chemical Formula	C ₈ H ₅ Cl ₂ N ^{[1][2]}
Molecular Weight	186.04 g/mol ^{[1][3]}
Synonyms	5,6-Dichloro-1H-indole ^{[1][2]}
CAS Number	121859-57-2 ^{[1][2]}

Experimental Protocols and Data Derivation

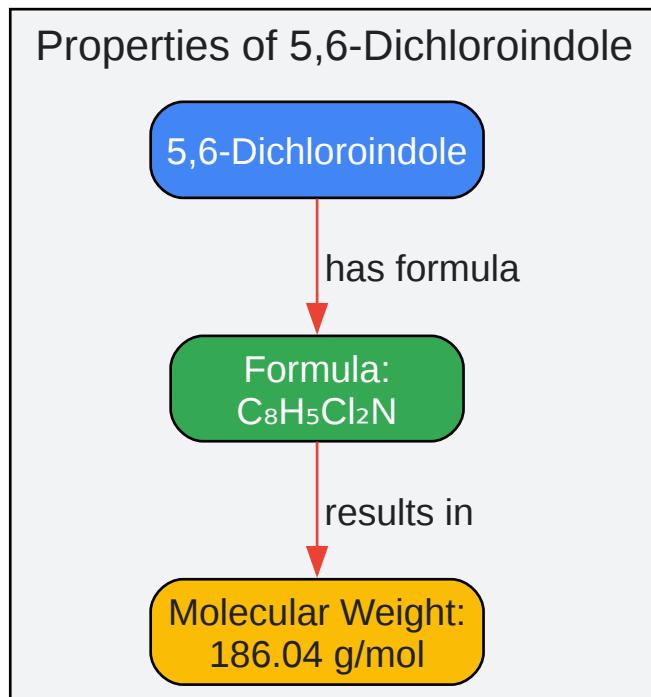
Determination of Molecular Formula and Weight:

The molecular formula, $C_8H_5Cl_2N$, is an empirical representation of the atomic composition of the **5,6-dichloroindole** molecule.[1][2]

The molecular weight (molar mass) is a calculated value derived from the molecular formula using standard atomic weights of the constituent elements (Carbon, Hydrogen, Chlorine, Nitrogen). The value of 186.04 g/mol is a computed property.[1][2][3] Such calculations are standard practice in chemistry and are foundational for stoichiometric calculations in experimental protocols. While mass spectrometry is the definitive experimental method to confirm this value, the computed weight is highly accurate for most laboratory applications.

Visualization of Data Relationships

The following diagram illustrates the logical connection between the chemical compound and its core identifiers.



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Caption: Logical flow from compound name to its formula and molecular weight.

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